

A Comparative Structural Analysis of Irones and Damascones for Olfactory Research

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the structural and physicochemical properties of irones and damascones, two important classes of fragrance compounds. The information presented is supported by experimental data and detailed methodologies to assist in further research and development.

Structural Overview

Irones and damascones are monoterpenoid ketones that share a common structural feature: a substituted cyclohexene ring. However, the specific arrangement of methyl groups and the position of the double bond within the ring, as well as the structure of the acyl side chain, give rise to distinct isomers with unique olfactory properties.

Irones, with a chemical formula of $C_{14}H_{22}O$, are characterized by a tetramethyl-substituted cyclohexene ring. The position of the double bond in the ring differentiates the main isomers: **alpha-irone** (α -irone) and gamma-irone (γ -irone).[1][2]

Damascones, with a chemical formula of $C_{13}H_{20}O$, possess a trimethyl-substituted cyclohexene ring.[3] The primary isomers, alpha-damascone (α -damascone), beta-damascone (β -damascone), and delta-damascone (δ -damascone), are distinguished by the location of the double bond within the cyclohexene ring.[3][4]



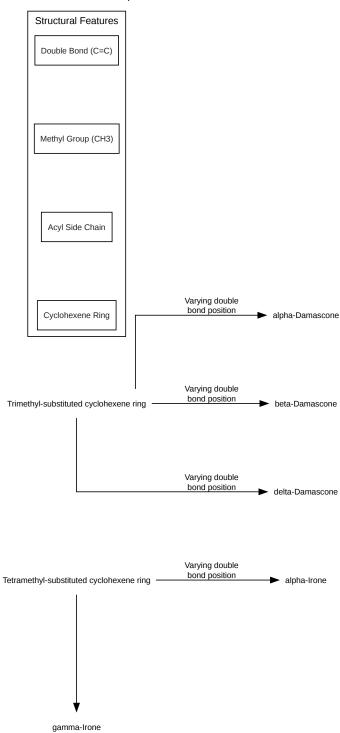




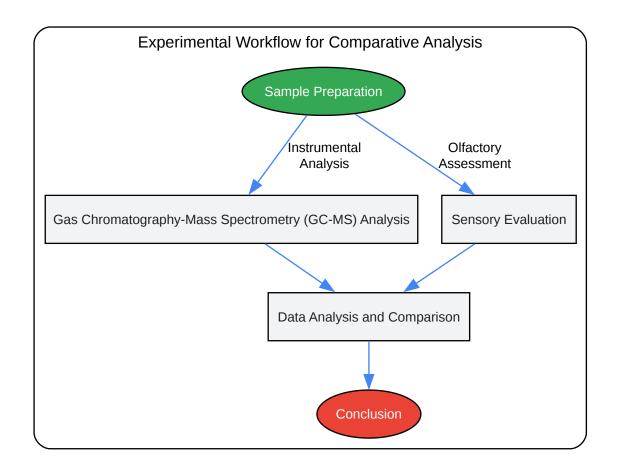
The structural differences between the isomers of irones and damascones are illustrated in the diagram below.



Structural Comparison of Irones and Damascones







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